Discovery and history of n-(2-Chlorophenyl)-2-fluorobenzamide

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Compound of Interest

Compound Name:	*n-(2-Chlorophenyl)-2-fluorobenzamide*
CAS No.:	*1629-11-4*
Cat. No.:	*B181650*

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Title: Discovery and History of **N-(2-Chlorophenyl)-2-fluorobenzamide**: A Foundational Scaffold in Halogenated Therapeutics and Agrochemicals

Executive Summary

While **N-(2-chlorophenyl)-2-fluorobenzamide** (CAS 1629-11-4) is not a standalone commercial blockbuster drug, its historical and scientific significance lies in its role as a quintessential model compound in the evolution of halogenated pharmacophores. In the late 20th and early 21st centuries, the discovery and optimization of the benzamide scaffold transitioned from simple amides to highly substituted, conformationally locked derivatives. This transition was driven by the pharmaceutical and agrochemical industries' need to exploit and steric pre-organization in rational drug design[1]. Today, this specific molecule serves as a critical synthetic building block and a reference standard for understanding the dual steric and electronic effects of ortho-halogenation.

The Evolution of Halogenated Benzamides

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Historically, halogens were incorporated into drug candidates almost exclusively to increase lipophilicity (LogP) and block sites of cytochrome P450-mediated metabolic degradation. However, the paradigm shifted when structural biology revealed that halogens actively participate in target binding[2].

The structural motif of **N-(2-chlorophenyl)-2-fluorobenzamide** perfectly encapsulates this discovery. The molecule features two distinct halogens—fluorine and chlorine—positioned strategically at the ortho positions of their respective aromatic rings. This specific arrangement was discovered to be highly privileged in screening libraries because it leverages the unique quantum mechanical properties of different halogens to maximize receptor affinity[3].

Physicochemical Profiling

To understand the utility of this building block in library synthesis, its quantitative physicochemical properties are summarized below.

Property	Value	Structural Implication
Chemical Name	N-(2-chlorophenyl)-2-fluorobenzamide	Defines the core pharmacophore
CAS Registry Number	1629-11-4	Standardized catalog identifier
Molecular Formula	$C_{13}H_9ClFNO$	Halogen-enriched framework
Molecular Weight	249.67 g/mol	Highly efficient ligand efficiency (LE)
Hydrogen Bond Donors	1 (Amide N-H)	Primary anchor for target interaction
Hydrogen Bond Acceptors	1 (Carbonyl O)	Secondary anchor for target interaction
LogP (Estimated)	~3.2	Optimal lipophilicity for membrane permeability

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Mechanistic Dynamics: Conformational Locking & Halogen Bonding

As a Senior Application Scientist, I emphasize that the placement of the halogens in this molecule is not arbitrary; it dictates the entire thermodynamic profile of how derivatives of this scaffold bind to biological targets.

- Conformational Locking: The steric bulk of the ortho-fluoro and ortho-chloro groups induces a severe steric clash with the central amide linker. This forces the aromatic rings out of coplanarity, restricting the dihedral angle. demonstrates that this pre-organizes the molecule into a rigid, non-planar geometry. By adopting this "bioactive" conformation prior to target engagement, the molecule suffers a significantly lower entropic penalty upon binding[4].

- Halogen Bonding (The σ-Hole Effect): The chlorine atom on the aniline ring exhibits a distinct σ-hole—an area of depleted electron density (an electropositive crown) situated exactly opposite the covalent C-Cl bond. This allows the chlorine to act as a Lewis acid, forming highly directional, non-covalent halogen bonds with Lewis bases (e.g., backbone carbonyl oxygens of amino acids) within a protein binding pocket[5].

- Inductive Tuning: The fluorine atom, being highly electronegative, is a poor halogen bond donor. Instead, it inductively tunes the electronics of the aromatic system, withdrawing electron density to enhance the hydrogen-bond donor capacity of the adjacent amide N-H[3].

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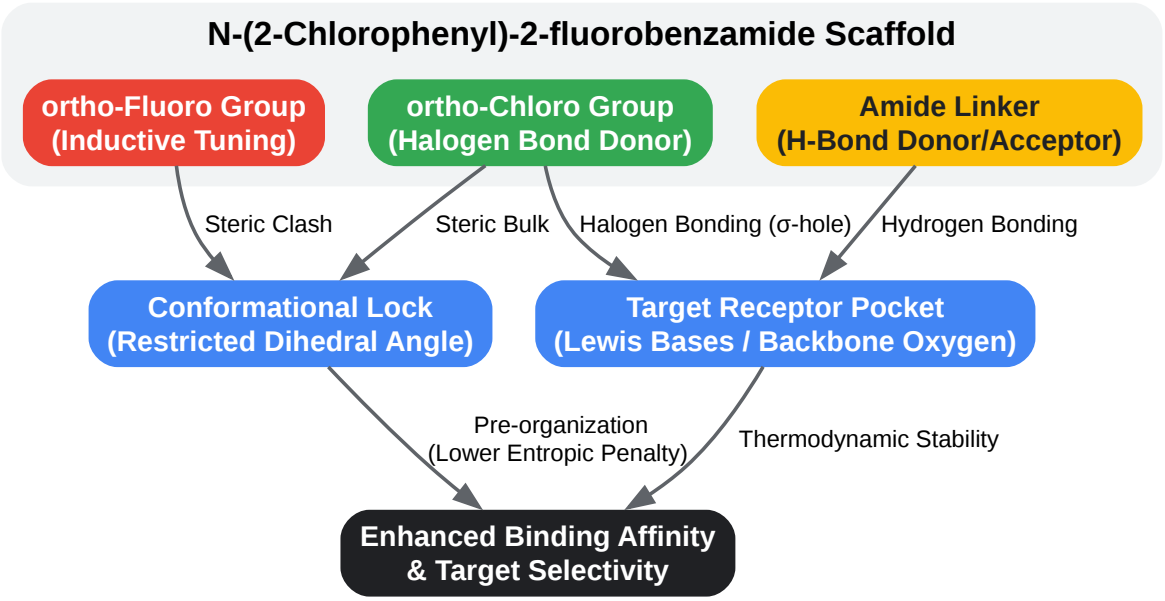

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Fig 1: Mechanistic pathway of target interaction and conformational locking in halogenated benzamides.

Synthetic Methodology: Modified Schotten-Baumann Acylation

The historical synthesis of this scaffold relies on the, a highly reliable method for amide bond formation[6]. Below is a self-validating, step-by-step protocol designed to maximize yield and purity.

Objective: Synthesize **N-(2-chlorophenyl)-2-fluorobenzamide** via nucleophilic acyl substitution while preventing amine protonation and minimizing di-acylation.

Reagents:

- 2-Chloroaniline (1.0 eq, nucleophile)
- 2-Fluorobenzoyl chloride (1.1 eq, electrophile)

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- Triethylamine (TEA, 1.5 eq, acid scavenger)
- Dichloromethane (DCM, anhydrous solvent)

Workflow & Causality:

- Nucleophile Preparation: Dissolve 1.0 eq of 2-chloroaniline in anhydrous DCM under a continuous nitrogen sweep.
  - Causality: Anhydrous conditions are critical. The electrophilic 2-fluorobenzoyl chloride is highly susceptible to competitive hydrolysis by ambient moisture, which would yield unreactive 2-fluorobenzoic acid.
- Base Addition & Thermal Control: Add 1.5 eq of TEA to the amine solution. Submerge the reaction vessel in an ice-water bath to achieve an internal temperature of 0 °C.
  - Causality: The acylation is highly exothermic. Cooling suppresses the formation of undesired di-acylated byproducts. TEA is selected over aqueous bases to maintain a homogenous organic phase, acting as a proton sink to neutralize the HCl byproduct. Without TEA, the HCl would protonate the 2-chloroaniline, rendering it non-nucleophilic and stalling the reaction[7].
- Electrophile Addition: Introduce 1.1 eq of 2-fluorobenzoyl chloride dropwise over 30 minutes.
  - Causality: Dropwise addition maintains a low steady-state concentration of the highly reactive acyl chloride, further preventing di-acylation and thermal runaway.
- Reaction Propagation & Validation: Remove the ice bath and allow the mixture to warm to 25 °C. Stir for 4 hours. Validate reaction completion via Thin Layer Chromatography (TLC) using a Hexanes:Ethyl Acetate (3:1) mobile phase.
  - Causality (Self-Validation): The disappearance of the 2-chloroaniline spot (visualized via UV) confirms the complete consumption of the limiting reagent, validating the forward progress of the system.
- Quench and Phase Separation: Quench the reaction with saturated aqueous $NaHCO_3$. Separate the organic layer, then wash with 1M HCl, followed by brine.

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- Causality: $NaHCO_3$ neutralizes any residual acid chloride. The 1M HCl wash is a targeted purification step that protonates and extracts unreacted TEA and trace unreacted 2-chloroaniline into the aqueous phase, leaving the neutral amide product isolated in the DCM layer[6].

- Isolation: Dry the organic phase over anhydrous Na_2SO_4, filter, and concentrate under reduced vacuum. Recrystallize the crude solid from hot ethanol to yield phase-pure **N-(2-chlorophenyl)-2-fluorobenzamide** crystals.

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